

# 2-(Azidomethyl)aniline Hydrochloride: Comprehensive Spectroscopic Characterization (NMR, IR, MS)

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## Compound of Interest

Compound Name: 2-(Azidomethyl)aniline  
hydrochloride

Cat. No.: B15307025

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## Executive Summary

**2-(azidomethyl)aniline hydrochloride** (CAS: 2680530-79-2) is a highly versatile, bifunctional building block utilized extensively in drug discovery, bioconjugation, and materials science [1, 2]. Featuring both a reactive anilinium moiety and an azidomethyl group, it serves as a critical precursor for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) "click" chemistry and the synthesis of complex heterocycles.

This whitepaper provides an authoritative, in-depth guide to the spectroscopic characterization of **2-(azidomethyl)aniline hydrochloride**. By detailing the causality behind the observed Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, this guide establishes a self-validating system for researchers to confirm structural integrity and purity before downstream application.



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Workflow: Activation of the HCl salt precursor for downstream click chemistry.

## Mechanistic Causality in Spectroscopic Characterization

To ensure scientific integrity, it is crucial to understand why the molecule exhibits specific spectroscopic signatures, rather than simply memorizing peak values.

### NMR Spectroscopy: The Anilinium Effect

In the hydrochloride salt form, the amine group exists as an anilinium ion (

). The protonation of the nitrogen atom removes its lone pair from resonance with the aromatic ring. Consequently, the electron-donating effect of the free amine is neutralized, transforming it into an electron-withdrawing group via induction. This results in a significant downfield shift of the aromatic protons (ortho and para) compared to the free base. Furthermore, the adjacent

group is deshielded by the electronegative azide, anchoring the methylene singlet around 4.65 ppm in DMSO-

### IR Spectroscopy: Vibrational Modes of the Azide

The azide group (

) is a linear, pseudo-cumulenic system (

). This unique electronic structure produces a highly diagnostic, strong asymmetric stretching vibration near  $2100\text{ cm}^{-1}$ . Because this frequency falls in a "clear window" of the IR spectrum where few other organic functional groups absorb, it is the definitive marker for confirming the presence of the azidomethyl group [3]. The protonated amine also generates a broad, overlapping band between  $2600\text{--}3200\text{ cm}^{-1}$ , characteristic of ammonium salts.

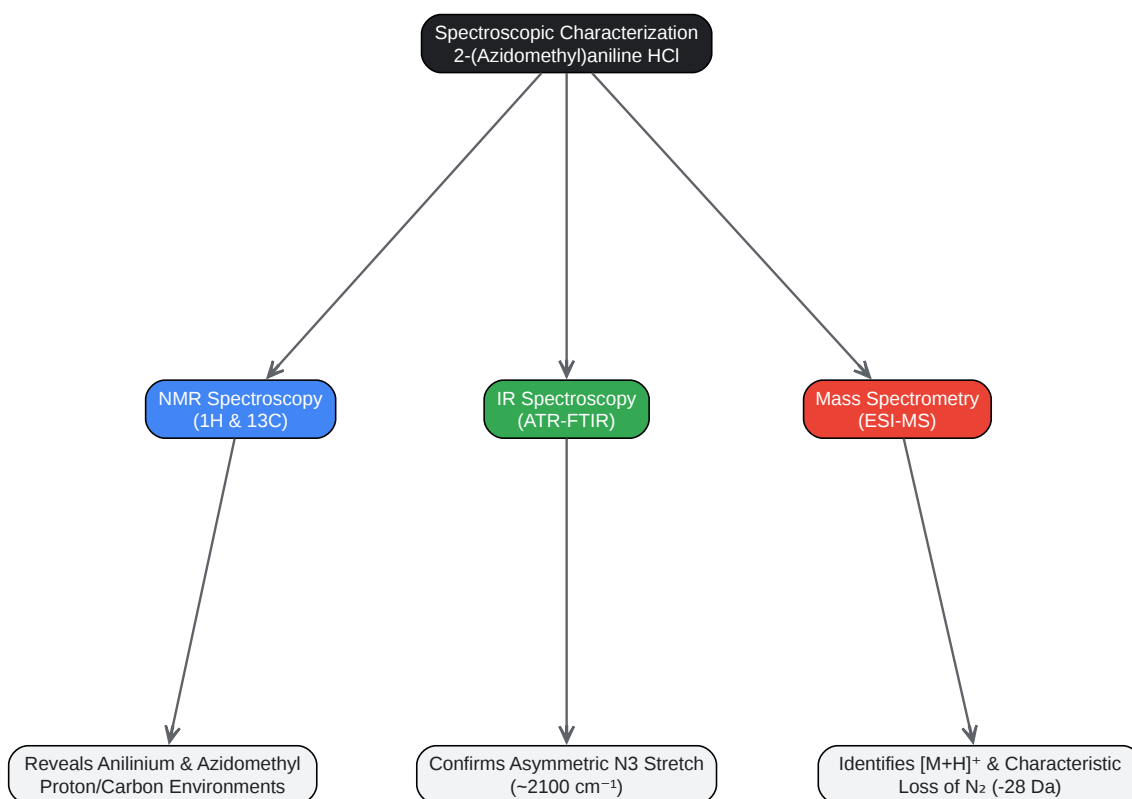
### Mass Spectrometry: Nitrogen Extrusion

Under Electrospray Ionization (ESI+), the free base of the molecule (Exact Mass: 148.07 Da) readily accepts a proton to form the

ion at  $m/z$  149.08. A hallmark of organic azides in tandem mass spectrometry is their inherent thermodynamic instability upon activation; they characteristically expel stable nitrogen gas (

, 28 Da) to form a highly reactive nitrene or imine species. Observing a fragment at  $m/z$  121.08

(  
) is a self-validating confirmation of the azide moiety.



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Logical framework for the multi-modal validation of 2-(azidomethyl)aniline HCl.

## Comprehensive Spectroscopic Data Profiles

The following tables summarize the expected quantitative analytical data for **2-(azidomethyl)aniline hydrochloride**, providing a benchmark for quality control.

### Table 1: $^1\text{H}$ NMR Data (400 MHz, DMSO- )

| Chemical Shift (ppm) | Multiplicity         | Integration | Assignment | Mechanistic Rationale                                                                      |
|----------------------|----------------------|-------------|------------|--------------------------------------------------------------------------------------------|
| ~9.80                | br s                 | 3H          |            | Highly deshielded ammonium protons; broad due to quadrupolar relaxation of N and exchange. |
| 7.55                 | dd (J = 7.8, 1.5 Hz) | 1H          | Ar-H (H-3) | Deshielded by the adjacent inductive group.                                                |
| 7.45                 | td (J = 7.6, 1.5 Hz) | 1H          | Ar-H (H-4) | Aromatic proton ortho to the azidomethyl group.                                            |
| 7.35                 | td (J = 7.5, 1.2 Hz) | 1H          | Ar-H (H-5) | Meta to the anilinium group.                                                               |
| 7.25                 | dd (J = 7.8, 1.2 Hz) | 1H          | Ar-H (H-6) | Para to the azidomethyl group.                                                             |
| 4.65                 | s                    | 2H          |            | Deshielded by the electronegative azide and adjacent aromatic ring.                        |

**Table 2:  $^{13}\text{C}$  NMR Data (100 MHz, DMSO- )**

| Chemical Shift (ppm) | Assignment | Carbon Environment                                      |
|----------------------|------------|---------------------------------------------------------|
| 133.0                | C-1        | Quaternary aromatic carbon attached to<br>.             |
| 130.5                | C-2        | Quaternary aromatic carbon attached to<br>.             |
| 129.8                | C-4        | Aromatic methine.                                       |
| 128.5                | C-3        | Aromatic methine.                                       |
| 127.0                | C-5        | Aromatic methine.                                       |
| 123.5                | C-6        | Aromatic methine.                                       |
| 49.5                 |            | Aliphatic methylene carbon adjacent to the azide group. |

**Table 3: ATR-FTIR Peak Assignments**

| Wavenumber (cm <sup>-1</sup> ) | Intensity     | Assignment         | Diagnostic Significance                             |
|--------------------------------|---------------|--------------------|-----------------------------------------------------|
| 2600 – 3200                    | Broad, Strong | stretching         | Confirms the hydrochloride salt state.              |
| ~2100                          | Sharp, Strong | asymmetric stretch | Primary confirmation of the azide functional group. |
| 1600, 1500                     | Medium        | Ar bending         | Confirms the aromatic backbone.                     |
| ~1250                          | Medium        | symmetric stretch  | Secondary confirmation of the azide group.          |

**Table 4: ESI-MS Data (Positive Ion Mode)**

| m/z Value | Ion Type | Formula | Interpretation                           |
|-----------|----------|---------|------------------------------------------|
| 149.08    |          |         | Protonated free base.                    |
| 121.08    |          |         | Diagnostic loss of nitrogen gas (28 Da). |

## Experimental Methodologies

To guarantee reproducibility and trustworthiness, all analytical workflows must be executed as self-validating protocols.

## NMR Sample Preparation and Acquisition

Rationale: The hydrochloride salt is highly polar. Chloroform-d (

) will result in poor solubility and broadened peaks. DMSO-

is mandatory for complete dissolution and resolution.

- Weighing: Accurately weigh 10–15 mg of **2-(azidomethyl)aniline hydrochloride** into a clean glass vial.
- Dissolution: Add 0.6 mL of anhydrous DMSO-  
(containing 0.03% v/v TMS as an internal standard).
- Homogenization: Sonicate the vial for 30 seconds until the solution is optically clear. No particulate matter should remain.
- Transfer: Transfer the solution to a standard 5 mm NMR tube using a glass Pasteur pipette.
- Acquisition: Acquire the  $^1\text{H}$  spectrum at 400 MHz (minimum 16 scans, relaxation delay s) and the  $^{13}\text{C}$  spectrum at 100 MHz (minimum 512 scans, s).

## ATR-FTIR Analysis

Rationale: Attenuated Total Reflectance (ATR) eliminates the need for KBr pellet pressing, which can sometimes induce polymorphic changes or degrade sensitive azides via localized pressure/heat.

- Background: Clean the diamond ATR crystal with isopropanol and acquire a background spectrum (air) using 32 scans at  $4\text{ cm}^{-1}$  resolution.
- Application: Place approximately 2 mg of the solid hydrochloride salt directly onto the center of the ATR crystal.
- Compression: Lower the anvil to apply uniform pressure until the force gauge indicates optimal contact.
- Acquisition: Acquire the sample spectrum (32 scans,  $4000\text{--}400\text{ cm}^{-1}$ ).
- Validation: Immediately verify the presence of the sharp  $\sim 2100\text{ cm}^{-1}$  peak. If absent, the azide may have degraded.

## LC-MS (ESI+) Protocol

Rationale: Soft ionization (ESI) is required to observe the parent ion of azides, as hard ionization (like EI) will completely fragment the molecule, leaving only the

121 peak.

- Dilution: Dissolve 1 mg of the compound in 1 mL of LC-MS grade Methanol/Water (50:50 v/v) containing 0.1% Formic Acid.
- Injection: Inject  $1\text{ }\mu\text{L}$  into the LC-MS system (C18 column, gradient elution from 5% to 95% Acetonitrile over 5 minutes).
- Ionization: Operate the ESI source in positive mode. Capillary voltage: 3.0 kV, Desolvation temperature:  $300^{\circ}\text{C}$ .
- Analysis: Extract the ion chromatogram (EIC) for  $m/z\text{ }149.08$ . Evaluate the MS/MS spectrum at 15-20 eV collision energy to observe the  $m/z\text{ }121.08$  fragment.

## References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 165916027, **2-(Azidomethyl)aniline hydrochloride**." PubChem,[[Link](#)].
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